

Essential Safety and Handling guidance for CK2-IN-9

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Compound of Interest

Compound Name: CK2-IN-9

Cat. No.: B8570479

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Disclaimer: No specific Safety Data Sheet (SDS) for **CK2-IN-9** was found. This guidance is based on the safety information for a similar compound, "CK2 inhibitor 2," provided by the same supplier, and general best practices for handling highly potent active pharmaceutical ingredients (HPAPIs). Researchers should always perform a risk assessment and consult with their institution's safety office before handling any new chemical.

CK2-IN-9 is a potent and selective inhibitor of Casein Kinase 2 (CK2), a protein kinase implicated in various diseases, including cancer.^{[1][2]} Due to its high potency, this compound should be handled with care in a laboratory setting to minimize exposure and ensure the safety of personnel.

Potential Hazards

Based on the Safety Data Sheet for a similar compound, "CK2 inhibitor 2," the potential hazards of **CK2-IN-9** may include:

- Acute oral toxicity: Harmful if swallowed.
- Skin irritation: May cause skin irritation upon contact.
- Serious eye irritation: May cause serious eye irritation.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is crucial when handling potent compounds like **CK2-IN-9**. The following PPE is recommended to create a barrier between the researcher and the chemical:

- **Gloves:** Wear appropriate chemical-resistant gloves. It is advisable to double-glove.
- **Eye Protection:** Chemical safety goggles or a face shield should be worn to protect against splashes.
- **Lab Coat:** A lab coat, preferably one that is disposable or dedicated to potent compound work, must be worn.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a properly fitted respirator (e.g., N95 or higher) is recommended. All respiratory use should be in accordance with the institution's respiratory protection program.

Handling Procedures

Adherence to strict handling protocols is essential to prevent contamination and exposure.

Engineering Controls:

- **Fume Hood:** All weighing and solution preparation of **CK2-IN-9** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Ventilated Enclosure:** For procedures with a higher risk of aerosol generation, a ventilated balance enclosure or glove box is recommended.

Operational Practices:

- **Preparation:** Before starting work, ensure all necessary PPE is donned correctly and the work area in the fume hood is clean and uncluttered.
- **Weighing:** Use a dedicated set of spatulas and weigh paper for handling the solid compound. Tare the balance with the weigh paper before adding the compound.
- **Solution Preparation:** Add the solvent to the vessel containing the pre-weighed **CK2-IN-9** powder slowly to avoid splashing. Cap the vessel securely before mixing.

- **Cleaning:** After handling, decontaminate all surfaces and equipment. A common practice is to use a detergent solution followed by a solvent rinse.
- **Hand Washing:** Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

Disposal Plan

All waste generated from handling **CK2-IN-9** must be treated as hazardous waste.

- **Solid Waste:** Contaminated solid waste, including gloves, weigh paper, and pipette tips, should be collected in a dedicated, labeled hazardous waste container.
- **Liquid Waste:** Unused solutions and solvent rinses should be collected in a sealed and properly labeled hazardous waste container.
- **Disposal Vendor:** All hazardous waste must be disposed of through a licensed and approved chemical waste vendor in accordance with local, state, and federal regulations.

Quantitative Data Summary

The following table summarizes key hazard information based on the SDS for "CK2 inhibitor 2". Occupational Exposure Limits (OELs) for **CK2-IN-9** have not been established. In the absence of a specific OEL, it is prudent to handle the compound as a highly potent substance and minimize exposure to the lowest reasonably achievable level.

Hazard Classification (based on CK2 inhibitor 2)	GHS Pictogram	Signal Word	Hazard Statement
Acute toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed.
Skin corrosion/irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.
Serious eye damage/eye irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation.

Safe Handling Workflow



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Caption: Workflow for the safe handling of potent chemical compounds like **CK2-IN-9**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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